

catalyst loading recommendations for Zhan Catalyst-1B

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Compound of Interest

Compound Name: Zhan Catalyst-1B

Cat. No.: B6321759

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Application Notes and Protocols for Zhan Catalyst-1B

For Researchers, Scientists, and Drug Development Professionals

Introduction

Zhan Catalyst-1B is a ruthenium-based organometallic complex highly effective for various olefin metathesis reactions.^[1] As a second-generation Hoveyda-Grubbs type catalyst, it features an N-heterocyclic carbene (NHC) ligand and a chelating isopropoxybenzylidene ligand bearing an electron-withdrawing dimethylsulfonamide group.^[1] This modification enhances its catalytic activity and initiation rate. **Zhan Catalyst-1B** is particularly valued in the synthesis of complex molecules, including macrocycles for pharmaceutical drug development.^[2] These notes provide an overview of recommended catalyst loadings and detailed protocols for its application.

Data Presentation: Catalyst Loading Recommendations

The optimal catalyst loading for **Zhan Catalyst-1B** is dependent on the specific reaction type, substrate complexity, and desired reaction kinetics. The following tables summarize typical loading ranges for various metathesis reactions.

Table 1: Ring-Closing Metathesis (RCM)

Target Molecule/ Class	Catalyst Loading (mol%)	Solvent	Temperature (°C)	Yield (%)	E/Z Ratio	Reference
Glecaprevir Precursor (18-membered macrocycle)	10	Toluene	40	82	-	[2]
Pacritinib	10	-	-	-	85:15 (trans/cis)	[2]
Macrocyclic HCV Inhibitor	20	-	-	-	-	
IDX316 (API)	1.25	-	-	-	-	
Merck PCSK9 Inhibitor (MK-0616) Precursor	-	-	-	-	Favors trans	[2]

Table 2: Cross-Metathesis (CM)

Substrate 1	Substrate 2	Catalyst Loading (mol%)	Solvent	Temperature (°C)	Yield (%)	E/Z Ratio	Reference
1,2-epoxy-5-hexene	Methyl acrylate	2	Dichloromethane	-	-	E-isomer exclusively	

Table 3: Ring-Opening Metathesis Polymerization (ROMP)

While specific mol% loadings are less commonly reported for solution-phase ROMP with **Zhan Catalyst-1B**, its utility, particularly in immobilized forms, has been demonstrated with high efficiency.

Monomer	Catalyst Form	Turnover Number (TON)	Notes
Various	Immobilized Zhan-1B	200 - 2000	TONs vary with substrate and conditions.

Experimental Protocols

The following are detailed protocols for representative applications of **Zhan Catalyst-1B**.

Protocol 1: Macrocyclization via Ring-Closing Metathesis (RCM)

This protocol is based on the synthesis of an 18-membered macrocycle, a key intermediate in the production of the Hepatitis C drug, Glecaprevir.^[2]

Materials:

- Diene precursor
- **Zhan Catalyst-1B**
- Anhydrous, degassed toluene
- Nitrogen or Argon gas for inert atmosphere
- Standard laboratory glassware (three-neck flask, reflux condenser, addition funnels)
- Syringe pump (optional, for slow addition)

Procedure:

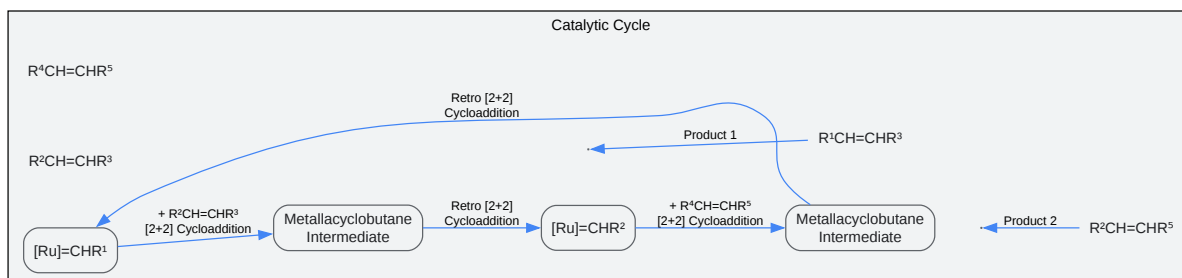
- Preparation of Solutions:
 - Prepare a solution of the diene precursor in anhydrous, degassed toluene to a final reaction concentration of 0.02 M.
 - In a separate flask, prepare a solution of **Zhan Catalyst-1B** (10 mol%) in a small amount of anhydrous, degassed toluene.
- Reaction Setup:
 - Set up a three-neck round-bottom flask equipped with a reflux condenser, a nitrogen/argon inlet, and two addition funnels (or syringe pumps).
 - Ensure the system is thoroughly flame-dried and purged with an inert gas.
- Reaction Execution:
 - To the main reaction flask, add a portion of the anhydrous, degassed toluene.
 - Heat the solvent to 40°C.
 - Simultaneously, over a period of 6 hours, slowly add the diene precursor solution and the **Zhan Catalyst-1B** solution to the reaction flask. A slow addition rate is crucial to minimize the formation of dimeric and oligomeric byproducts.
 - Throughout the addition and the subsequent reaction time, maintain a gentle stream of nitrogen or argon gas through the reaction mixture (sparging). This helps to remove the ethylene byproduct, driving the reaction equilibrium towards the product.^[2]
- Monitoring the Reaction:
 - The reaction progress can be monitored by thin-layer chromatography (TLC) or liquid chromatography-mass spectrometry (LC-MS).
- Work-up and Purification:

- Upon completion of the reaction, cool the mixture to room temperature.
- The catalyst can be removed by filtration through a pad of silica gel. For enhanced removal of ruthenium byproducts, treatment with a scavenger such as imidazole followed by filtration through silica gel is recommended.[2]
- Concentrate the filtrate under reduced pressure.
- The crude product can be further purified by column chromatography on silica gel.

Visualizations

Catalytic Cycle of Olefin Metathesis

The catalytic cycle of olefin metathesis, as proposed by Chauvin, involves a [2+2] cycloaddition between the metal carbene and an olefin to form a metallacyclobutane intermediate, followed by a retro [2+2] cycloaddition to yield the product and regenerate a metal carbene.[3][4][5]

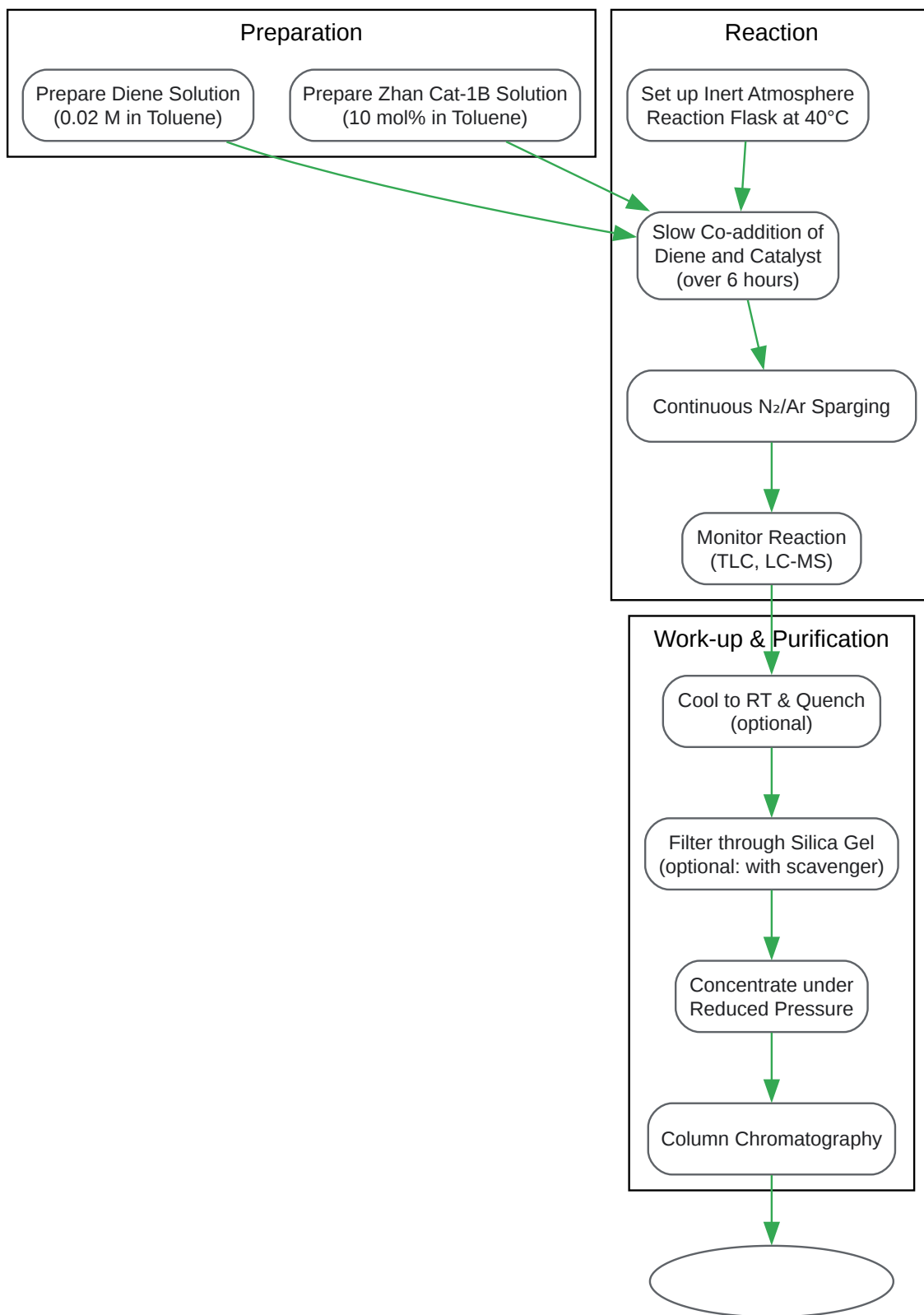


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Caption: The Chauvin mechanism for olefin metathesis.

Experimental Workflow for RCM Macrocyclization

The following diagram illustrates the key steps in the experimental protocol for ring-closing metathesis to form a macrocycle.



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Caption: Workflow for RCM macrocyclization.

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